

"physical properties of pseudoionone liquid"

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Compound of Interest

Compound Name: *Pseudoionone*

Cat. No.: *B7769092*

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An In-depth Technical Guide to the Physical Properties of **Pseudoionone** Liquid

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the core physical properties of **pseudoionone** liquid, a key intermediate in the synthesis of ionones. This document collates critical data, outlines detailed experimental protocols for property determination, and presents logical workflows for analysis. The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

Pseudoionone (CAS No: 141-10-6), systematically named (3E,5E)-6,10-dimethylundeca-3,5,9-trien-2-one, is a terpene ketone.^[1] It typically presents as a pale yellow to dark yellow, clear oily liquid.^{[2][3]} The compound is recognized by its characteristic warm, floral, and balsamic aroma.^{[1][3]}

Quantitative Physical Data Summary

The physical properties of **pseudoionone** are crucial for its handling, purification, and application in synthesis. The following table summarizes the key quantitative data available in the literature.

Property	Value	Conditions
Molecular Formula	C ₁₃ H ₂₀ O	Ambient
Molecular Weight	192.30 g/mol	
Appearance	Pale yellow oily liquid	
Melting Point	< 25 °C[1][3][4] / -75 °C[5] / -94.8 °C[6]	Atmospheric Pressure
Boiling Point	265.4 °C[5]	
143.00 to 145.00 °C[2][7]	@ 12.00 mm Hg	
124-126 °C[7]	@ 4 mm Hg	
114.00 to 116.00 °C[2][3][4][7]	@ 2.00 mm Hg	
Density / Specific Gravity	0.90 g/mL[3][4]	@ 20 °C
0.8984 g/cm ³ [7]	@ 20 °C	
0.89400 to 0.90300[2]	@ 25.00 °C	
Refractive Index (n _D)	1.53[3][4]	@ 20 °C
1.53346[2][7]	@ 20 °C	
1.52900 to 1.53500[1][2]	@ 20 °C	
Vapor Pressure	0.001741 hPa (0.0013 mmHg) [5]	@ 20 °C
0.001000 mmHg (estimated)[2]	@ 25.00 °C	Tag Closed Cup
Flash Point	83.89 °C (183.00 °F)[2][8]	
84 °C[3][4]		
Solubility	Water: 97 mg/L[3][5] / 7.854 mg/L (est.)[2]	@ 25 °C
Ethanol: Soluble[1][3]		
Ether: Soluble[3]		

logP (o/w)

4.0[5] / 3.694 (est.)[2]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to verifying substance identity and purity. The following sections detail standard methodologies for measuring the key properties of liquid compounds like **pseudoionone**.

Boiling Point Determination (Micro-Scale Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement.[9]

Apparatus:

- Small test tube (e.g., 150mm diameter) or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil, or a metal heating block on a hot plate) [9][10]
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Add approximately 0.5 mL of the **pseudoionone** liquid into the small test tube.[9]
- Place the capillary tube into the test tube with the open end down.[10]
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[10]
- Place the entire assembly into the heating apparatus (e.g., Thiele tube). The thermometer bulb and sample should be positioned near the middle of the heating oil.[10]

- Heat the apparatus gently and continuously.[\[10\]](#) Observe the capillary tube. Air will initially bubble out as the temperature rises.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid has reached a temperature slightly above its boiling point.[\[10\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.[\[10\]](#) Record this temperature.
- Record the ambient barometric pressure, as boiling points are pressure-dependent.[\[10\]](#)

Density Measurement

The density of a liquid is its mass per unit volume. A straightforward method involves direct mass and volume measurements.[\[11\]](#)[\[12\]](#)

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL) or a more precise volumetric flask/pycnometer
- Electronic balance (accurate to at least 0.01 g)[\[13\]](#)

Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the mass to zero. If taring is not possible, record the mass of the empty cylinder.[\[12\]](#)[\[13\]](#)
- Carefully add a specific volume of **pseudoionone** liquid to the graduated cylinder (e.g., 10.0 mL). Avoid introducing air bubbles.
- Read the volume precisely from the bottom of the meniscus.[\[12\]](#)
- Place the graduated cylinder containing the liquid onto the balance and record the total mass.[\[12\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder (if not tared).

- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Perform the measurement in triplicate and average the results to enhance accuracy.
- Record the temperature at which the measurement was taken, as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a highly characteristic property.

Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Solvents for cleaning (e.g., acetone, ethanol)
- Soft lens tissue

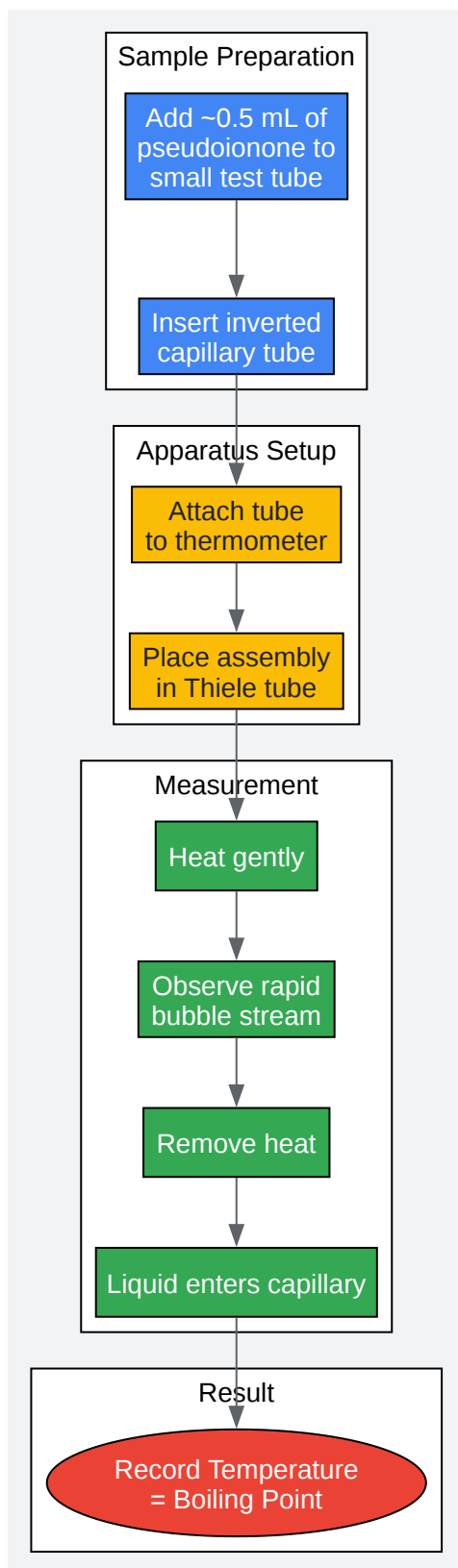
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry. Clean them using a soft tissue with a suitable solvent like acetone or ethanol and allow them to dry completely.[\[14\]](#)
- Calibrate the instrument if necessary, often using distilled water, for which the refractive index is well-known at a specific temperature.
- Using a dropper, place 2-3 drops of the **pseudoionone** liquid onto the surface of the lower prism.[\[14\]](#)
- Close the prisms together gently to spread the liquid into a thin, uniform film.
- Adjust the light source and mirror to provide optimal illumination to the prism assembly.[\[14\]](#)
- Look through the eyepiece. Rotate the coarse adjustment knob until the field of view shows a distinct boundary between a light and a dark area.[\[14\]](#)

- If a colored band (chromatic aberration) is visible at the boundary, adjust the compensator dial until the boundary becomes a sharp, achromatic line.[\[14\]](#)
- Fine-tune the adjustment so that the sharp boundary line aligns exactly with the center of the crosshairs in the eyepiece.[\[14\]](#)
- Read the refractive index value directly from the instrument's scale.
- Record the temperature of the measurement, as the refractive index is temperature-dependent. Most refractometers have a built-in thermometer or connections for a circulating water bath to maintain a constant temperature.

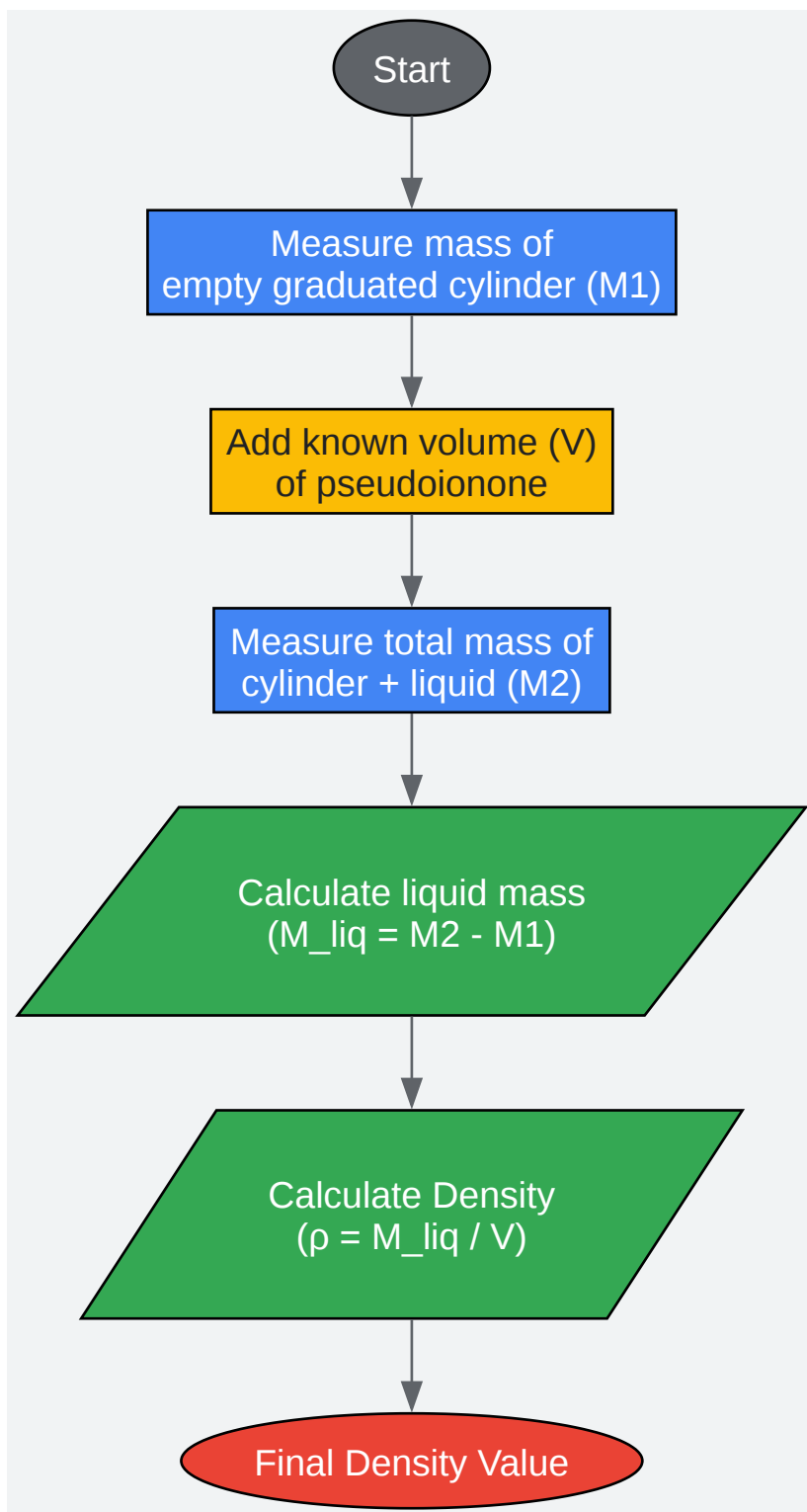
Visualized Workflows and Relationships

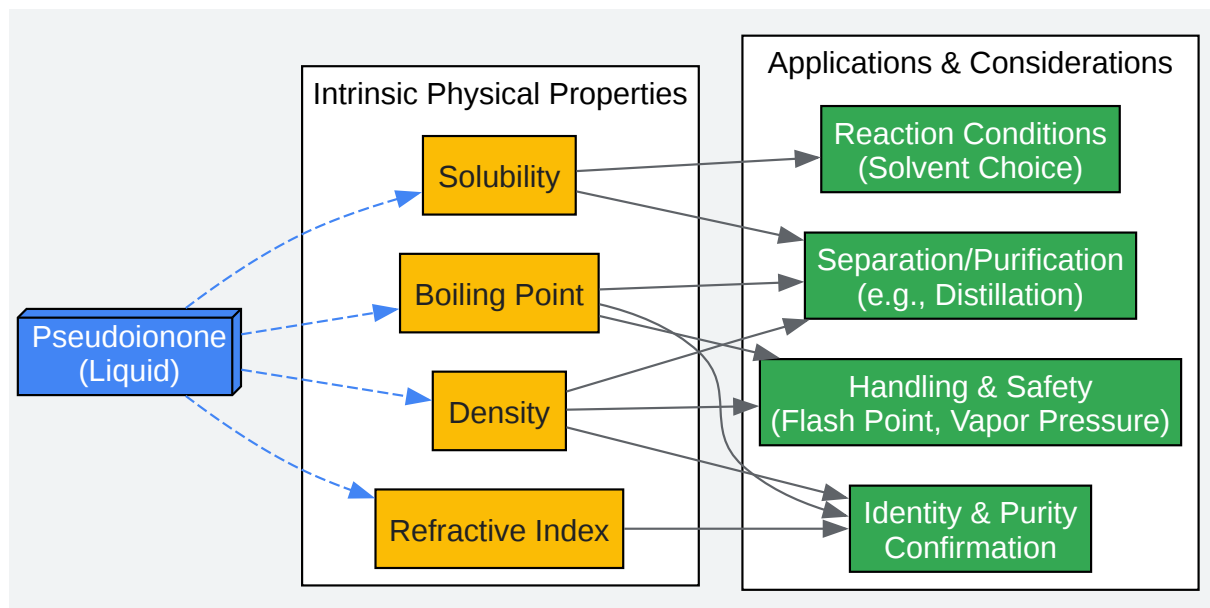
The following diagrams, created using the DOT language, illustrate the experimental workflows and the logical connections between the physical properties of **pseudoionone**.



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Caption: Workflow for Micro-Scale Boiling Point Determination.





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